

# Application Note: Characterization of Glycidyl Azide Polymer (GAP) by FTIR and NMR Spectroscopy

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Glycidyl azide

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## Abstract

**Glycidyl azide** polymer (GAP) is an energetic polymer with increasing applications in propellants, explosives, and gas generants due to its high energy density and thermal stability. [1] Accurate and thorough characterization of GAP is crucial for quality control and to ensure predictable performance. This application note provides detailed protocols for the characterization of GAP using Fourier Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy, two fundamental techniques for elucidating its chemical structure.

## Introduction

**Glycidyl azide** polymer (GAP) is a hydroxyl-terminated aliphatic polyether containing azide groups on the side chains.[1][2] It is typically synthesized in a two-step process involving the cationic ring-opening polymerization of epichlorohydrin (ECH) to form poly(epichlorohydrin)

(PECH), followed by the nucleophilic substitution of the chlorine atoms with azide groups using sodium azide.<sup>[1][3]</sup>

The energetic nature of the azide functional group necessitates careful and precise characterization. FTIR spectroscopy is a rapid and sensitive method to confirm the successful azidation of the PECH precursor by identifying the characteristic azide stretching vibration. NMR spectroscopy provides detailed structural information, allowing for the confirmation of the polymer backbone structure and the quantification of the degree of azidation.

## Experimental Protocols

### Fourier Transform Infrared (FTIR) Spectroscopy

Objective: To identify the key functional groups in **Glycidyl Azide** Polymer and confirm the conversion of the precursor, poly(epichlorohydrin) (PECH).

Materials and Equipment:

- **Glycidyl Azide** Polymer (GAP) sample
- Poly(epichlorohydrin) (PECH) precursor (for comparison)
- FTIR spectrometer (e.g., Nicolet™ iS™ 10 FT-IR Spectrometer) with an Attenuated Total Reflectance (ATR) accessory<sup>[1]</sup>
- Isopropanol or other suitable solvent for cleaning
- Lint-free wipes

Protocol:

- Ensure the ATR crystal is clean. If necessary, clean the crystal surface with a lint-free wipe soaked in isopropanol and allow it to dry completely.
- Record a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.

- Place a small amount of the liquid GAP sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Acquire the FTIR spectrum of the GAP sample. A typical measurement range is 4000-400  $\text{cm}^{-1}$  with a resolution of 4  $\text{cm}^{-1}$  and an accumulation of 20 scans.<sup>[1]</sup>
- Clean the ATR crystal thoroughly with isopropanol and a lint-free wipe.
- (Optional but recommended) Repeat steps 3-5 with the PECH precursor to compare the spectra and confirm the disappearance of the C-Cl bond and the appearance of the  $\text{N}_3$  bond.
- Process the acquired spectra using the spectrometer software (e.g., baseline correction, normalization).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the detailed chemical structure of **Glycidyl Azide** Polymer, including the polymer backbone and the protons adjacent to the azide group.

Materials and Equipment:

- **Glycidyl Azide** Polymer (GAP) sample
- Deuterated chloroform ( $\text{CDCl}_3$ ) or other suitable deuterated solvent
- NMR tubes (5 mm)
- NMR spectrometer (e.g., Bruker Avance 400 MHz)
- Pipettes and vials for sample preparation

Protocol:

- Prepare the NMR sample by dissolving approximately 10-20 mg of the GAP sample in 0.6-0.7 mL of  $\text{CDCl}_3$  in a clean, dry vial.
- Transfer the solution to an NMR tube.
- Place the NMR tube in the spectrometer's autosampler or manually insert it into the magnet.

- Acquire a  $^1\text{H}$  NMR spectrum. Typical acquisition parameters include a  $30^\circ$  pulse angle, a relaxation delay of 1 second, and 16-64 scans.
- Acquire a  $^{13}\text{C}$  NMR spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of  $^{13}\text{C}$ , a larger number of scans will be required.
- Process the spectra using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts (e.g., to the residual solvent peak of  $\text{CDCl}_3$  at 7.26 ppm for  $^1\text{H}$  and 77.16 ppm for  $^{13}\text{C}$ ).

## Data Presentation

### FTIR Spectral Data

The successful synthesis of GAP from PECH is primarily confirmed by the appearance of a strong absorption band characteristic of the azide group and the disappearance of the band associated with the C-Cl bond.

| Functional Group                        | Wavenumber (cm <sup>-1</sup> ) | Description                                                                                                            | Reference |
|-----------------------------------------|--------------------------------|------------------------------------------------------------------------------------------------------------------------|-----------|
| -OH (stretching)                        | ~3460                          | Broad peak, indicating hydroxyl end-groups. Present in both PECH and GAP.                                              | [1]       |
| C-H (stretching)                        | 2957 - 2874                    | Asymmetric and symmetric stretching of methylene (-CH <sub>2</sub> ) and methine (-CH) groups in the polymer backbone. | [1]       |
| -N <sub>3</sub> (asymmetric stretching) | ~2100                          | Strong, sharp peak, characteristic of the azide group. This is the primary indicator of successful azidation.          | [1][4]    |
| C-O-C (stretching)                      | ~1120                          | Strong ether linkage absorption from the polymer backbone.                                                             | [1]       |
| C-Cl (stretching)                       | ~746                           | Present in the PECH precursor, this peak should disappear or be significantly reduced in the GAP spectrum.             | [1]       |

## NMR Spectral Data

<sup>1</sup>H NMR spectroscopy provides quantitative information about the polymer structure. The chemical shifts are indicative of the electronic environment of the protons.

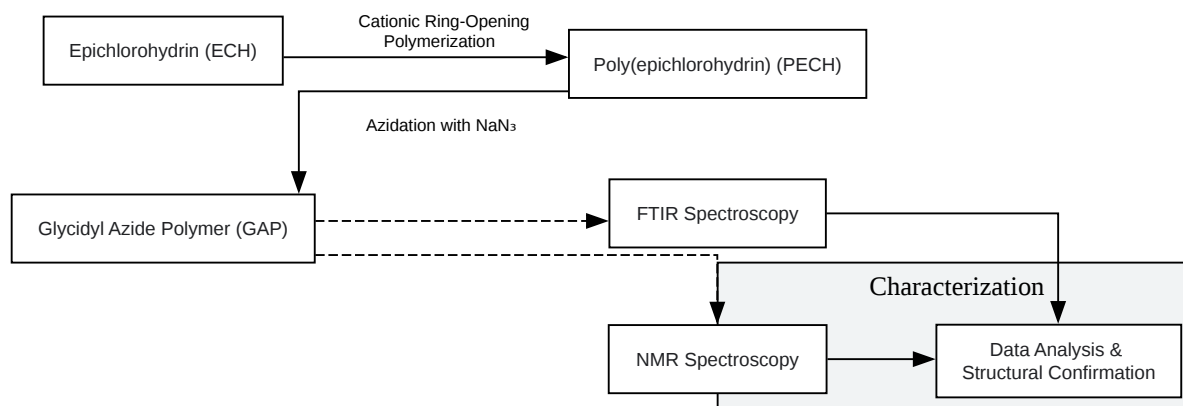
| Proton Assignment                | Chemical Shift ( $\delta$ , ppm) | Multiplicity    | Description                                                     | Reference |
|----------------------------------|----------------------------------|-----------------|-----------------------------------------------------------------|-----------|
| -CH <sub>2</sub> -N <sub>3</sub> | ~3.32                            | Doublet         | Methylene protons adjacent to the azide group.                  | [2]       |
| -CH <sub>2</sub> -O- & -CH-      | 3.50 - 3.80                      | Multiplet       | Protons of the polymer backbone (methine and methylene groups). | [2]       |
| -CH <sub>2</sub> -OH             | ~5.20                            | Singlet (broad) | Methylene protons of the terminal hydroxyl groups.              | [2]       |

<sup>13</sup>C NMR spectroscopy can further confirm the structure of the polymer backbone and the presence of the carbon attached to the azide group.

| Carbon Assignment                | Chemical Shift ( $\delta$ , ppm) | Description                                     |
|----------------------------------|----------------------------------|-------------------------------------------------|
| -CH <sub>2</sub> -N <sub>3</sub> | ~52                              | Carbon atom directly bonded to the azide group. |
| -CH <sub>2</sub> -O- & -CH-      | ~70-80                           | Carbon atoms in the polyether backbone.         |

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **Glycidyl Azide Polymer**.



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Caption: Workflow for GAP Synthesis and Characterization.

## Conclusion

FTIR and NMR spectroscopy are indispensable tools for the comprehensive characterization of **Glycidyl Azide** Polymer. FTIR provides a rapid confirmation of the successful conversion of the PECH precursor to GAP through the identification of the characteristic azide peak. NMR spectroscopy offers detailed structural elucidation and can be used for quantitative analysis of the degree of azidation. The protocols and data presented in this application note serve as a valuable resource for researchers and scientists working with this energetic polymer.

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